

Electronic Properties of the Pyrazolo[3,4-b]pyrazine Fused Ring System

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Compound of Interest

Compound Name: 1,5,6-Trimethyl-1h-pyrazolo[3,4-b]pyrazin-3-amine

CAS No.: 500727-70-8

Cat. No.: B13020927

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Medicinal Chemists, Materials Scientists

Executive Summary: The "Push-Pull" Hybrid

The pyrazolo[3,4-b]pyrazine system (CAS: 272-60-6 for the parent 1H-isomer) represents a distinct class of 5,6-fused nitrogen heterocycles. Structurally, it fuses an electron-rich pyrazole ring (5-membered) with an electron-deficient pyrazine ring (6-membered).

This fusion creates a unique electronic duality:

- The Pyrazole Moiety (N1-C3): Acts as a π -excessive component, capable of hydrogen bond donation (NH) and acceptance (N:).
- The Pyrazine Moiety (N4-N7): Acts as a π -deficient component, significantly lowering the LUMO energy of the entire system.

This internal electronic gradient makes the scaffold an ideal candidate for Intramolecular Charge Transfer (ICT) fluorophores and ATP-competitive kinase inhibitors, where the scaffold mimics the purine core of adenine but with modified electronics to tune solubility and metabolic stability.

Electronic Architecture & Reactivity

Orbital Frontier and Aromaticity

The pyrazolo[3,4-b]pyrazine core is planar and aromatic with 10 π -electrons. However, the four nitrogen atoms introduce significant electronegativity, polarizing the electron density away from the carbons.

Parameter	Characteristic	Implication for Design
HOMO Location	Predominantly on the Pyrazole ring	Susceptible to electrophilic attack (e.g., halogenation) at C3 if unprotected.
LUMO Location	Predominantly on the Pyrazine ring	Highly susceptible to nucleophilic aromatic substitution (S _N Ar) at C5/C6.
Dipole Moment	High (Directed toward Pyrazine)	Strong solvatochromism in fluorescence applications; good solubility in polar aprotic solvents.
H-Bonding	N1-H (Donor), N2/N4/N7 (Acceptors)	Critical for binding in the hinge region of kinase enzymes (mimicking Adenine N9-H and N1).

Tautomerism

Like its purine and pyrazolo[3,4-b]pyridine analogs, pyrazolo[3,4-b]pyrazine exhibits annular tautomerism.

- 1H-Tautomer: Generally the thermodynamically preferred species in solution and solid state due to aromatic stabilization.
- 2H-Tautomer: Less stable but can be trapped via N-alkylation or specific binding pocket interactions.

Nucleophilic Susceptibility (Regioselectivity)

The C5 and C6 positions on the pyrazine ring are activated for nucleophilic attack due to the electron-withdrawing nature of the adjacent nitrogens (N4 and N7).

- C5 Position: Most electrophilic if N4 is protonated or complexed.
- C6 Position: Secondary site of attack.

Synthesis & Functionalization Strategies

The construction of the pyrazolo[3,4-b]pyrazine core generally follows two primary retrosynthetic disconnections.

Strategy A: Condensation of 4,5-Diaminopyrazoles (The "Bottom-Up" Approach)

This is the most versatile method for generating diverse C5/C6 substituents. It involves the condensation of a 4,5-diaminopyrazole with a 1,2-dicarbonyl compound (e.g., glyoxal, benzil, or oxalic acid derivatives).

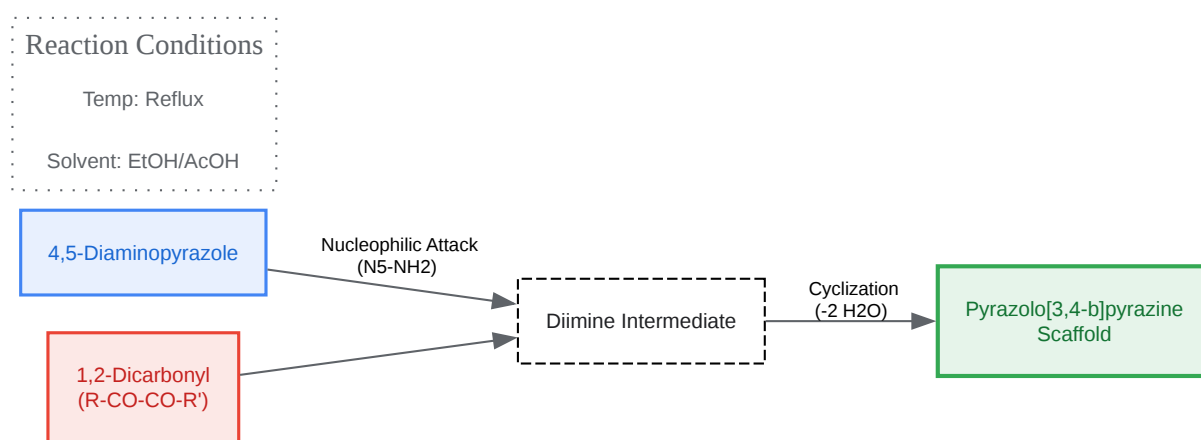
- Mechanism: Double Schiff base formation (imine condensation).
- Regiocontrol: If the 1,2-dicarbonyl is asymmetric, the more nucleophilic amino group (usually at C5 of the pyrazole) attacks the more electrophilic carbonyl first.

Strategy B: Annulation of Pyrazine Precursors (The "Top-Down" Approach)

Starting from 3-chloropyrazine-2-carbonitriles, reaction with hydrazine yields the pyrazole ring fused onto the existing pyrazine.

Visualization: Synthetic Workflow

The following diagram illustrates the primary synthetic pathways and their regiochemical outcomes.



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Caption: Figure 1. Convergent synthesis of the pyrazolo[3,4-b]pyrazine core via condensation of diamines with dicarbonyls.

Photophysical Properties (Fluorescence & ICT)

The pyrazolo[3,4-b]pyrazine core is inherently non-fluorescent or weakly fluorescent due to rapid non-radiative decay (intersystem crossing facilitated by $n-\pi^*$ states). However, it becomes a potent fluorophore when integrated into a Donor- π -Acceptor (D- π -A) architecture.

The Push-Pull Mechanism

By attaching strong electron donors (e.g., dimethylamine, diphenylamine, carbazole) to the pyrazine ring (positions 5 or 6) or the pyrazole phenyls, the system exhibits strong Intramolecular Charge Transfer (ICT).

- Absorption: Typically 350–450 nm (tunable by donor strength).
- Emission: 450–600 nm (Blue to Orange).

- Solvatochromism: Positive solvatochromism (red-shift in polar solvents) indicates a highly polar excited state, confirming the charge transfer from the pyrazole/donor to the pyrazine acceptor.

Quantum Yield Data (Representative)

Derivative (Donor at C5/C6)	Solvent	λ_{abs} (nm)	λ_{em} (nm)	Quantum Yield (Φ)
Unsubstituted Core	EtOH	310	-	< 0.01
5-(N,N-Dimethylamino)	Toluene	385	460	0.45
5-(N,N-Dimethylamino)	MeCN	390	510	0.12
5,6-Diphenyl	CH ₂ Cl ₂	340	415	0.05

Note: High polarity solvents often quench fluorescence (Φ decreases) due to stabilization of the twisted intramolecular charge transfer (TICT) state.

Medicinal Chemistry Applications

Kinase Inhibition (Bioisosterism)

The scaffold is a direct bioisostere of Adenine and Pyrazolo[3,4-d]pyrimidine.

- Binding Mode: The N1-H and N7 (or N2) often form a bidentate hydrogen bond pair with the "hinge region" amino acids (e.g., Glu, Met) in the ATP-binding pocket of kinases.
- Advantage: The pyrazine ring is less basic than the pyrimidine ring of adenine, potentially altering solubility and reducing off-target hERG binding.

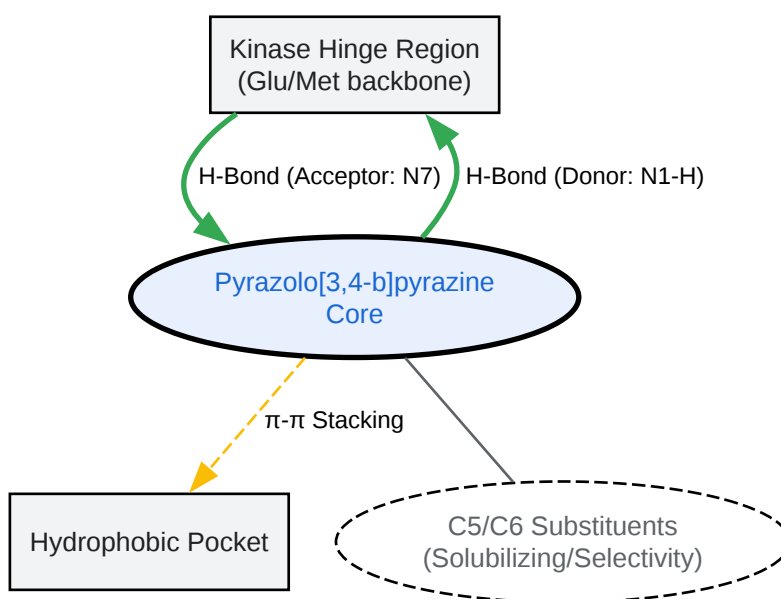
Case Study: SHP2 Allosteric Inhibition

Recent studies (e.g., Wang et al.) have identified 1H-pyrazolo[3,4-b]pyrazine derivatives as selective allosteric inhibitors of SHP2 (Src homology-2 domain-containing protein tyrosine

phosphatase), a key oncogenic target in KRAS-mutant cancers.

- Mechanism: The scaffold binds to the allosteric tunnel, locking the enzyme in an auto-inhibited conformation.
- Key Interaction: Stacking interactions of the pyrazine core with Phe residues in the allosteric pocket.

Visualization: Kinase Binding Topology



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Caption: Figure 2. Pharmacophore mapping of the scaffold within a typical kinase ATP-binding site.[1]

Experimental Protocols

Protocol 1: Synthesis of 5,6-Diphenyl-1H-pyrazolo[3,4-b]pyrazine

Objective: To synthesize a reference core for electronic characterization.

Reagents:

- 4,5-Diaminopyrazole hemisulfate (1.0 eq)
- Benzil (1.2 eq)
- Ethanol (Solvent)[[2](#)]
- Acetic Acid (Catalyst)

Procedure:

- Dissolution: Suspend 4,5-diaminopyrazole hemisulfate (5 mmol) in Ethanol (20 mL).
- Addition: Add Benzil (6 mmol) and 3 drops of glacial acetic acid.
- Reflux: Heat the mixture to reflux (78 °C) for 4–6 hours. Monitor by TLC (SiO₂, 5% MeOH in DCM).
- Workup: Cool the reaction to room temperature. The product often precipitates as yellow needles.
- Purification: Filter the solid. Wash with cold ethanol. Recrystallize from EtOH/DMF if necessary.
- Validation:
 - ¹H NMR (DMSO-d₆): Look for aromatic multiplets (10H) and the disappearance of the broad NH₂ signals (approx. 4-6 ppm). The pyrazole NH (approx. 13-14 ppm) should remain.
 - MS (ESI+): Calculated [M+H]⁺ = 273.1.

Protocol 2: Spectroscopic Characterization (Solvatochromism)

Objective: To determine the ground-to-excited state dipole change.

Procedure:

- Prepare 10 μM solutions of the synthesized derivative in Toluene (non-polar), THF (medium), and DMSO (polar).
- Record UV-Vis absorption spectra (300–600 nm). Note the .
- Excite at
and record emission spectra.
- Analysis: Plot the Stokes shift () vs. the Lippert-Mataga orientation polarizability (). A linear slope indicates ICT character.

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